

Commercial Availability and Quality Control of (R)-2-Methylpiperazine: A Technical Guide

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Compound of Interest

Compound Name: (R)-2-Methylpiperazine

Cat. No.: B1662055

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **(R)-2-Methylpiperazine**, a chiral building block crucial in the development of novel therapeutics. The guide details commercially available sources, typical specifications, and key analytical methodologies for quality control. Furthermore, it outlines a standard procurement and quality control workflow and provides an exemplary synthesis protocol based on publicly available scientific literature.

Commercial Suppliers and Product Specifications

(R)-2-Methylpiperazine is available from a range of chemical suppliers, catering to both research and development as well as bulk manufacturing needs. The purity and specifications of the commercially available products can vary, and it is crucial for researchers to select a grade appropriate for their specific application. Below is a summary of offerings from prominent suppliers.

Supplier	Product Number(s)	Purity Specification(s)	Analytical Method(s) Cited	Available Quantities
Thermo Fisher Scientific	A14437	≥95%	Gas Chromatography (GC)	5g, 25g
MilliporeSigma (Sigma-Aldrich)	397164	97%	Not specified on product page	1g
674761 ((R)-1-Boc-3-methylpiperazine)	97%	Not specified on product page	Not specified	
Lab Pro Inc.	M2091-25G	Min. 98.0% (GC, T)	Gas Chromatography (GC), Titration (T)	25g
Immunomart	HY-34767-25 g	99.96%	Not specified on product page	25g
MedChemExpress	HY-34767	99.91% (by GC)	Gas Chromatography (GC)	Not specified
Santa Cruz Biotechnology	sc-225381	Not specified	Not specified	Not specified
Tokyo Chemical Industry (TCI)	M1424 ((S)-enantiomer)	>97.0% (GC)(T)	Gas Chromatography (GC), Titration (T)	1g, 5g

Note: The availability, specifications, and pricing are subject to change. It is recommended to consult the suppliers' websites for the most current information. The CAS number for **(R)-2-Methylpiperazine** is 75336-86-6.

Procurement and Quality Control Workflow

A systematic approach to procuring and verifying the quality of **(R)-2-Methylpiperazine** is essential for ensuring the reliability and reproducibility of research and development activities. The following diagram illustrates a typical workflow.

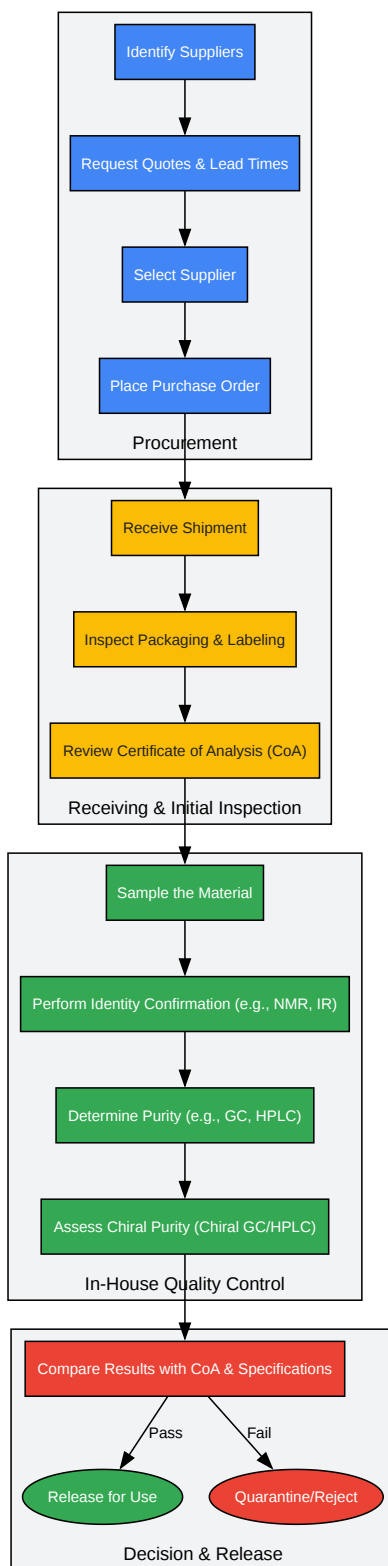


Figure 1: Procurement and Quality Control Workflow for (R)-2-Methylpiperazine

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Caption: Procurement and QC workflow for **(R)-2-Methylpiperazine**.

Experimental Protocols

Exemplary Synthesis of Racemic 2-Methylpiperazine via Photocatalysis

The following protocol is a conceptual illustration of a photocatalytic synthesis of 2-methylpiperazine, based on published methodologies. This method provides a greener alternative to traditional synthetic routes.

Materials:

- N-(β -hydroxypropyl)ethylenediamine (N- β -HPEDA)
- Acetonitrile (anhydrous)
- Semiconductor-zeolite composite catalyst (e.g., 5 wt% TiO₂-H β)
- Oxygen gas
- Round bottom quartz photoreactor
- High-pressure mercury lamp (e.g., 250W)
- Magnetic stirrer
- Standard laboratory glassware and purification apparatus (e.g., for distillation or chromatography)

Procedure:

- In a round bottom quartz photoreactor, dissolve 0.1 mmol of N-(β -hydroxypropyl)ethylenediamine in 20 mL of anhydrous acetonitrile.
- Add 100 mg of the semiconductor-zeolite composite catalyst to the solution.
- Place the reactor under a high-pressure mercury lamp and commence vigorous stirring (e.g., 1200 rpm).

- Bubble a constant stream of oxygen gas (20 mL/h) through the reaction mixture.
- Irradiate the mixture for 12 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a suitable solvent system (e.g., 10:90 methanol/chloroform).
- Upon completion, filter the catalyst from the reaction mixture.
- Remove the solvent under reduced pressure.
- Purify the resulting crude product containing 2-methylpiperazine and piperazine by fractional distillation or column chromatography to isolate the 2-methylpiperazine.

Note: This protocol yields a racemic mixture of 2-methylpiperazine. A subsequent chiral resolution step would be required to isolate the (R)-enantiomer.

Quality Control: Purity Determination by Gas Chromatography (GC)

The following is a general protocol for determining the purity of **(R)-2-Methylpiperazine** by Gas Chromatography with a Flame Ionization Detector (FID), based on standard analytical practices.^{[1][2]}

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: DB-17 or equivalent ((50%-Phenyl)-methylpolysiloxane), 30 m x 0.53 mm, 1 µm film thickness.
- Carrier Gas: Helium at a flow rate of 2 mL/min.
- Injector Temperature: 250°C.
- Detector Temperature: 260°C.
- Oven Temperature Program:

- Initial temperature: 150°C, hold for 10 minutes.
- Ramp: 35°C/min to 260°C.
- Hold at 260°C for 2 minutes.
- Injection Mode: Split (e.g., 1:5 ratio).
- Injection Volume: 1.0 µL.

Procedure:

- Standard Preparation: Accurately weigh approximately 20 mg of **(R)-2-Methylpiperazine** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a suitable solvent (e.g., methanol or dichloromethane).
- Sample Preparation: Prepare the sample to be analyzed at the same concentration as the standard solution.
- Injection: Inject the standard and sample solutions into the gas chromatograph.
- Analysis: Record the chromatograms and determine the area of the main peak corresponding to **(R)-2-Methylpiperazine**. Calculate the purity by the area percent method, assuming all components have the same response factor. For higher accuracy, a calibration curve can be generated using standards of known concentrations.

Note: For determining chiral purity, a chiral GC column and a validated method are required.

Signaling Pathways and Logical Relationships

While **(R)-2-Methylpiperazine** is a building block and does not have a direct signaling pathway, its incorporation into final drug molecules is critical. The following diagram illustrates the logical relationship from this chiral synthon to a potential therapeutic application.

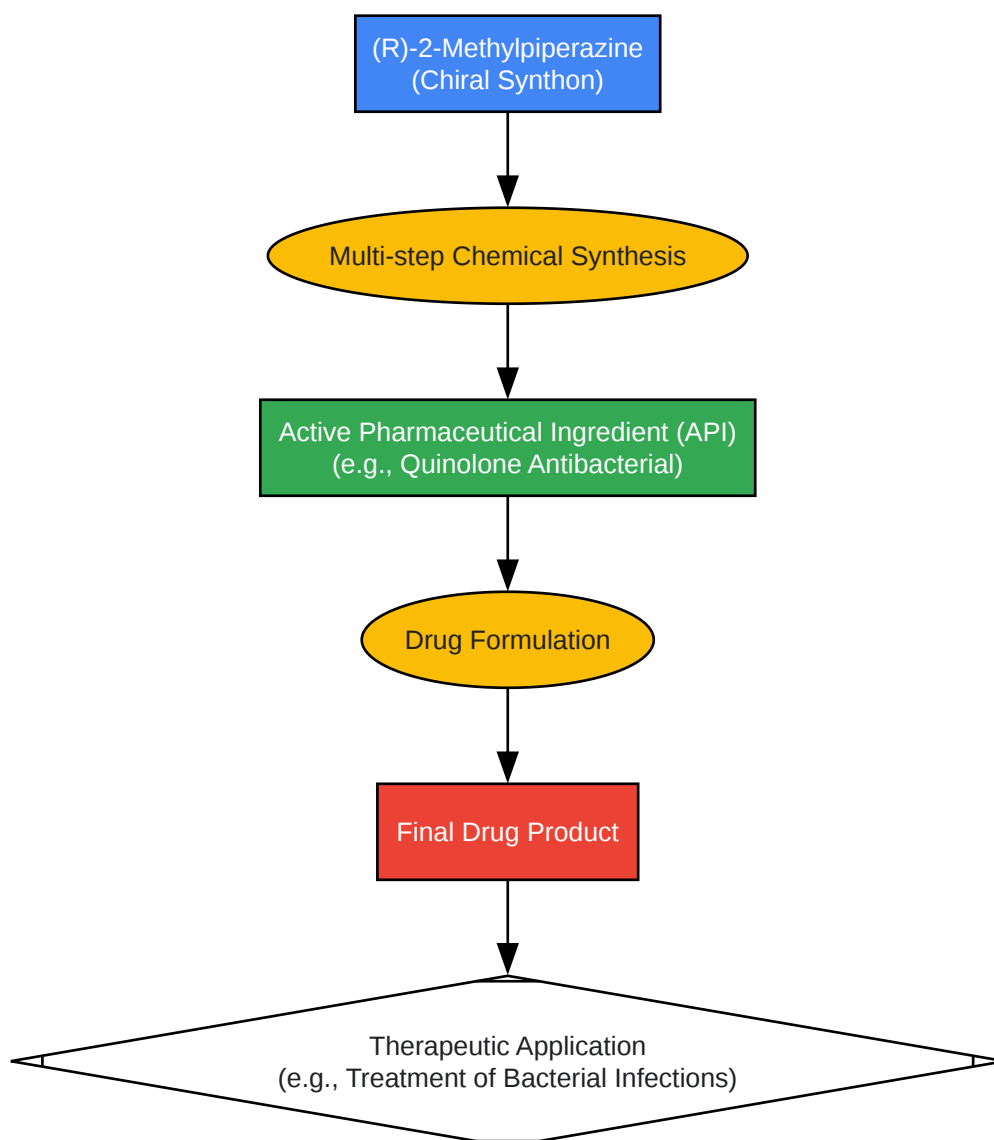


Figure 2: Logical Pathway from Synthon to Therapeutic Application

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Phone: (601) 213-4426

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